

# trans-3-(3-Pyridyl)acrylic acid incompatible oxidizing agents acids bases

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## Compound Focus: trans-3-(3-Pyridyl)acrylic acid

CAS No.: 19337-97-4

Cat. No.: S1533719

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## Compound Overview

The table below summarizes the key identifying information and properties of **trans-3-(3-Pyridyl)acrylic acid**.

Property	Description
CAS Number	19337-97-4 [1] [2]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>2</sub> [1] [2]
Molecular Weight	149.15 g/mol [2]
IUPAC Name	(E)-3-pyridin-3-ylprop-2-enoic acid [2]
Appearance	Solid [1]
Melting Point	232-235 °C (decomposes) [1]
Quality	≥99% [1] [2]

## Frequently Asked Questions

### Q1: What substances is **trans-3-(3-Pyridyl)acrylic acid** incompatible with?

This compound is **incompatible with oxidizing agents, acids, and bases** [2]. These classes of chemicals can participate in undesirable reactions, potentially leading to decomposition, the generation of heat or hazardous gases, or the formation of new, unpredictable compounds.

### Q2: What are the specific hazards associated with this compound?

The safety hazards are categorized under the Globally Harmonized System (GHS). The key hazard statements are [2]:

- **H315:** Causes skin irritation.
- **H319:** Causes serious eye irritation.
- **H335:** May cause respiratory irritation.

### Q3: What personal protective equipment (PPE) should I use?

When handling this solid material, it is recommended to use the following PPE [1]:

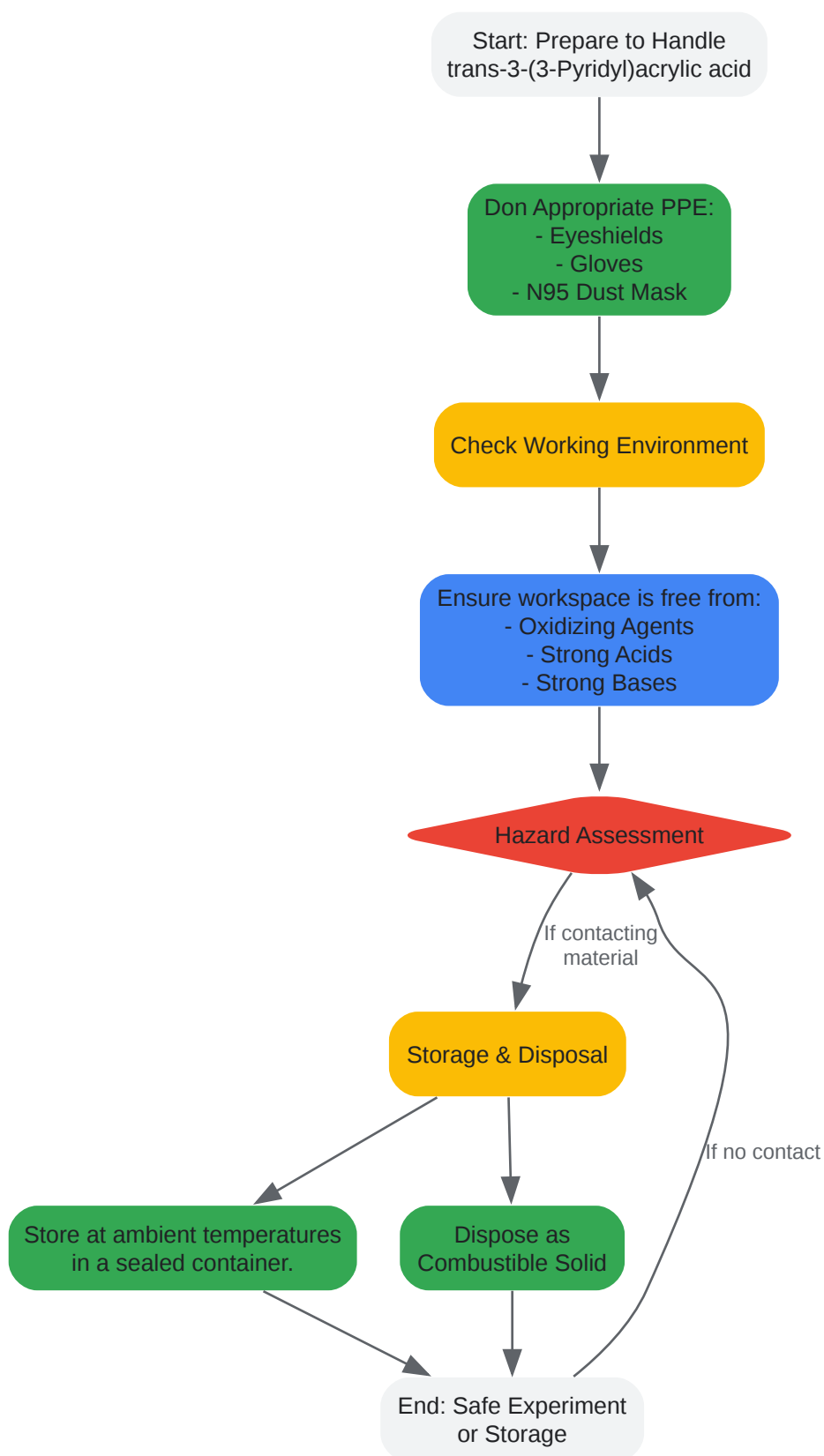
- **Eye protection:** Eyeshields.
- **Hand protection:** Gloves.
- **Respiratory protection:** A dust mask type N95 (US).

### Q4: What are the correct storage conditions?

The compound is classified as a **Combustible Solid** [1]. It should be stored at **ambient temperatures** [2] in a cool, dry, and well-ventilated place, away from the incompatible materials mentioned above.

## Experimental Handling & Safety Workflow

The following diagram outlines the logical decision process for safely handling this compound in the lab, based on the documented hazards and incompatibilities.



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## Experimental Protocols and Troubleshooting

### Suggested Experimental Procedure for Safe Weighing and Transfer

This protocol is designed to minimize risks when handling the solid compound.

- **Preparation:** Clear the workspace and ensure no containers of oxidizing agents, acids, or bases are open nearby [2].
- **Personal Protection:** Don an N95 dust mask, safety glasses or eyeshields, and appropriate chemical-resistant gloves [1].
- **Containment:** Perform the weighing operation in a certified fume hood or at a minimum, on a clean, disposable weighing boat to contain any spills.
- **Transfer:** Gently transfer the required mass of solid to your reaction vessel. Avoid generating dust.
- **Clean-up:** Carefully clean the weighing area and equipment after use.

### Troubleshooting Common Scenarios

- **Unexpected Color Change or Gas Release:** If you observe fuming, a color change, or heating upon adding the compound to your reaction mixture, **stop immediately**. This is a strong indicator of an incompatibility issue, likely with an acid, base, or oxidizer in the solution. Quench the reaction as safely as possible and reassess your reaction conditions.
- **Skin or Eye Contact:** If the solid comes into contact with skin or eyes, immediately flush with plenty of water for several minutes. Remove any contaminated clothing. Seek medical attention if irritation persists [2].
- **Respiratory Irritation:** If dust is inhaled and causes irritation, move to an area with fresh air. If symptoms continue, seek medical advice [2].

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## References

1. trans-3-(3-Pyridyl)acrylic acid 99 19337-97-4 [sigmaaldrich.com]
2. - trans -( 3 -Pyridyl) acrylic 3 , 99% | Fisher Scientific acid [fishersci.ca]

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